

In-Depth Technical Guide: Thermal Properties and Melting Point of Disperse Yellow 241

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Compound of Interest

Compound Name: Disperse yellow 241

Cat. No.: B1582767

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Introduction

Disperse Yellow 241 (C.I. **Disperse Yellow 241**; CAS No. 83249-52-9) is a monoazo dye belonging to the pyridone class, characterized by its bright, greenish-yellow shade.^[1] It sees application in the coloring of various materials, including plastics and textiles.^[2] A comprehensive understanding of its thermal properties is paramount for its application in high-temperature processes and for ensuring the stability and quality of the final products. This guide provides a detailed overview of the thermal characteristics of **Disperse Yellow 241**, with a focus on its melting point and thermal decomposition, supported by experimental methodologies.

Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Yellow 241** is presented below.

| Property | Value | Reference |
|-------------------|---|----------------|
| Molecular Formula | C ₁₄ H ₁₀ Cl ₂ N ₄ O ₂ | ^[1] |
| Molecular Weight | 337.16 g/mol | ^[1] |
| Appearance | Yellow powder/grain | ^[3] |
| Chemical Class | Monoazo Pyridone | ^[1] |

Thermal Properties of Disperse Yellow 241

The thermal behavior of **Disperse Yellow 241** is a critical determinant of its processing window and end-use applications. Key thermal parameters include its melting point and decomposition temperature, which are typically determined by Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), respectively.

Quantitative Thermal Data

The primary thermal events for **Disperse Yellow 241** are summarized in the table below. These values are essential for defining the upper temperature limits for processing and storage to avoid degradation and ensure color consistency.

| Thermal Parameter | Method | Value | Reference |
|--|---------------------|----------------------|-----------|
| Melting Point (Tm) | DSC | 254 °C | [4] |
| Decomposition Temperature (Td) at 5% weight loss | TGA | 216 °C | [5] |
| Boiling Point | Not Applicable | 418.9 °C at 760 mmHg | [6] |
| Heat Resistance | General Observation | Good | [4] |
| Monolayer Stability | General Observation | Stable up to 80°C | [2] |

Note: The boiling point is provided for completeness but is of limited practical relevance for a solid dye that decomposes before boiling under normal processing conditions.

Experimental Protocols

The following sections detail the standard methodologies for determining the thermal properties of disperse dyes like **Disperse Yellow 241**.

Differential Scanning Calorimetry (DSC)

DSC is employed to measure the heat flow associated with thermal transitions in a material as a function of temperature. This technique is ideal for determining the melting point and enthalpy of fusion.

Objective: To determine the melting point (T_m) and other phase transitions of **Disperse Yellow 241**.

Instrumentation: A calibrated Differential Scanning Calorimeter (e.g., Mettler DSC 821e or TA Instruments Discovery DSC25).[\[3\]](#)[\[7\]](#)

Methodology:

- Sample Preparation: A small sample of **Disperse Yellow 241** (typically 1-5 mg) is accurately weighed and hermetically sealed in an aluminum pan.[\[3\]](#)
- Reference: An empty, sealed aluminum pan is used as a reference.
- Instrument Purge: The DSC cell is purged with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to provide an inert atmosphere.[\[8\]](#)
- Thermal Program:
 - The sample is first equilibrated at a temperature well below the expected melting point (e.g., 30°C).
 - The temperature is then increased at a constant heating rate, typically 10°C/min, to a temperature significantly above the melting point (e.g., 300°C).[\[8\]](#)
 - The sample is held at this temperature for a few minutes to ensure complete melting.
 - A cooling cycle at a controlled rate (e.g., 10°C/min) back to the starting temperature can be performed, followed by a second heating cycle to investigate any changes in thermal behavior due to the thermal history.[\[8\]](#)
- Data Analysis: The heat flow is recorded as a function of temperature, generating a DSC thermogram. The melting point is determined as the peak temperature of the endothermic

event. The area under the melting peak can be integrated to calculate the enthalpy of fusion (ΔH_{fus}).

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This analysis is crucial for determining the thermal stability and decomposition profile of the dye.

Objective: To determine the decomposition temperature (T_d) and assess the thermal stability of **Disperse Yellow 241**.

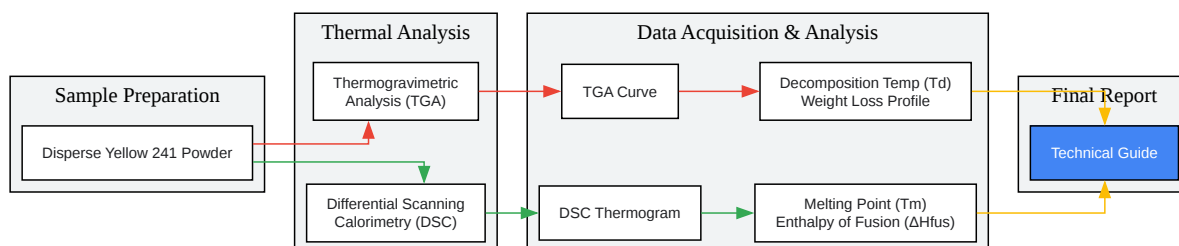
Instrumentation: A calibrated Thermogravimetric Analyzer (e.g., TA Instruments Q5000 IR/SDT Q600).^{[5][7]}

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **Disperse Yellow 241** (typically 5-10 mg) is placed in a ceramic or platinum crucible.
- **Instrument Purge:** The TGA furnace is purged with an inert gas, such as nitrogen, at a defined flow rate (e.g., 50 mL/min) to prevent oxidative degradation.^[9]
- **Thermal Program:**
 - The sample is equilibrated at an initial temperature (e.g., 30°C).
 - The temperature is then ramped up at a constant heating rate, commonly 10°C/min, to a final temperature where decomposition is complete (e.g., 600-700°C).^{[5][9]}
- **Data Analysis:** The mass of the sample is continuously recorded as a function of temperature. The resulting TGA curve plots the percentage of weight loss versus temperature. The decomposition temperature (T_d) is often reported as the temperature at which a certain percentage of weight loss (e.g., 5%) occurs.^[5] The derivative of the TGA curve (DTG) can be used to identify the temperature of the maximum rate of decomposition.

Visualization of Experimental Workflow

The logical flow of the experimental analysis to determine the thermal properties of **Disperse Yellow 241** is depicted in the following diagram.



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Caption: Experimental workflow for thermal analysis of **Disperse Yellow 241**.

Conclusion

Disperse Yellow 241 exhibits a melting point of 254°C and begins to decompose, as indicated by a 5% weight loss, at 216°C.[4][5] This information is critical for professionals in materials science and drug development, as it defines the thermal processing limits for this dye. The provided experimental protocols for DSC and TGA offer a standardized approach for the verification and further characterization of the thermal properties of **Disperse Yellow 241** and similar compounds. Adherence to these methodologies will ensure the generation of reliable and reproducible data, which is essential for quality control and the development of new applications.

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